

Comparative Validation of Malonamide Extractants (TMMA/DMDOHEMA) for Actinide Partitioning

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N,N',N'-Tetramethylmalonamide*

CAS No.: 7313-22-6

Cat. No.: B1589663

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Executive Summary

This guide provides a technical validation of

-tetramethylmalonamide (TMMA) and its lipophilic derivatives (specifically DMDOHEMA and DMDBDMA) as extractants for trivalent actinides (Am, Cm) and lanthanides.

While TMMA serves as the fundamental structural model for understanding coordination chemistry, industrial validation focuses on its lipophilic analogs used in the DIAMEX (DIAMide EXtraction) process. These compounds are validated here against industry standards TBP (PUREX) and CMPO (TRUEX). The primary advantage of Malonamides is their adherence to the CHON principle (Carbon, Hydrogen, Oxygen, Nitrogen), rendering them completely incinerable and eliminating the secondary solid waste streams associated with phosphorus-bearing extractants like TBP and CMPO.

Part 1: The Chemical Rationale & Mechanism

Structural Advantage: The CHON Principle

Unlike Tributyl phosphate (TBP) or CMPO, malonamides do not contain phosphorus or sulfur. Upon degradation or incineration, they yield only gases (

,

,

), significantly reducing the volume of secondary radioactive waste.

Coordination Mechanism

Malonamides extract actinides via a solvation mechanism from high-acidity nitric acid solutions. The bidentate ligand coordinates to the metal ion through the oxygen atoms of the two amide groups.

General Extraction Equation:

Where

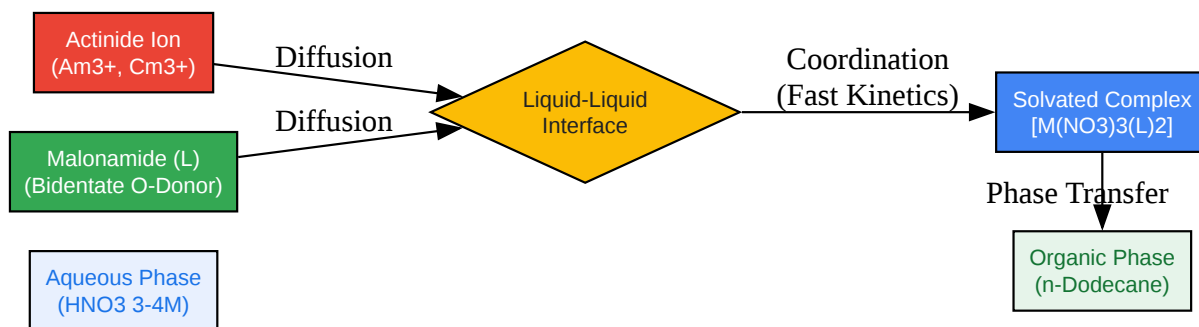
is the Malonamide ligand (typically

or

depending on diluent).

Structural Variants

- TMMA (-tetramethylmalonamide): The core structural model. Used for crystallographic studies to validate binding modes (cis/trans conformation) but lacks sufficient lipophilicity for industrial solvent extraction in aliphatic diluents.
- DMDOHEMA / DMDBDTMA: Lipophilic derivatives with long alkyl chains. These are the functional agents used in the DIAMEX process to ensure the complex remains in the organic phase.



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Figure 1: Mechanism of bidentate coordination and phase transfer for Malonamide extraction.

Part 2: Comparative Performance Analysis

The following data synthesizes experimental validation comparing Malonamides (DMDOHEMA) against TBP and CMPO.

Distribution Ratios ()

The distribution ratio is the primary metric of efficiency:

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Parameter	TBP (PUREX)	CMPO (TRUEX)	Malonamide (DIAMEX)
Active Group	Phosphoryl (P=O)	Carbamoyl-phosphine oxide	Diamide (C=O)
Am(III) Extraction	Very Poor ()	Excellent ()	Good (at high)
Acidity Dependency	Low acidity favored	High acidity favored	Strictly High Acidity (>3M)
Selectivity (Am/Ln)	Low	Low (Co-extraction)	Low (Co-extraction)
Waste Class	P-bearing (Solid waste)	P-bearing (Solid waste)	CHON (Incinerable)
Third Phase Risk	Low	High (Requires TBP modifier)	Moderate (Requires long alkyl chains)

Critical Insight: Acidity Dependence

Malonamides function effectively only at high nitric acid concentrations (3M - 5M). At low acidity (< 1M), the distribution ratio drops precipitously (

), allowing for easy stripping (back-extraction) using dilute acid. This is a distinct operational advantage over CMPO, which often requires complexing agents (like oxalates) to strip the actinides.

Part 3: Experimental Validation Protocol

Objective: Validate the extraction efficiency (

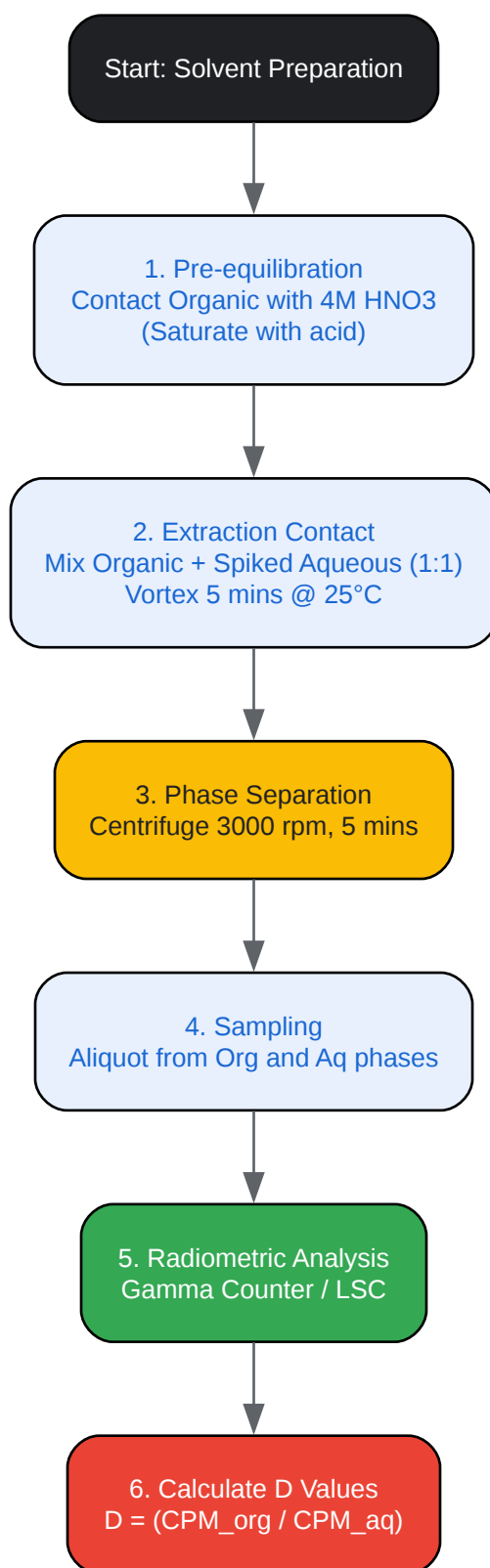
) of a Malonamide solvent system. Safety: Work must be performed in a glovebox or radiological fume hood suitable for Alpha emitters.

Reagents & Preparation

- Extractant: 0.5 M DMDOHEMA (Note: TMMA is used only if studying aqueous-phase complexation; for biphasic extraction, use DMDOHEMA).
- Diluent: n-Dodecane or Hydrogenated Tetrapropylene (TPH).
- Aqueous Feed: Simulated High-Level Liquid Waste (HLLW) spiked with
Am tracer in 4M

.

Step-by-Step Workflow



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Figure 2: Validated workflow for batch solvent extraction efficiency testing.

Protocol Causality (Why we do this)

- Pre-equilibration (Step 1): Malonamides extract nitric acid. If you skip this, the acidity of your feed will drop during extraction, artificially lowering the value.
- Centrifugation (Step 3): Malonamides can form micro-emulsions. High-speed separation is critical to prevent aqueous entrainment in the organic phase, which would skew results.

Part 4: Challenges & Mitigation Strategies

Third Phase Formation

At high metal loading or high acid concentration, the organic phase may split into a light diluent-rich phase and a heavy complex-rich phase (Third Phase).

- Mitigation: Do not use pure n-dodecane if metal loading is high. Use TPH or add a phase modifier (e.g., 1-octanol), though modifiers should be minimized to maintain CHON status.

Radiolysis

While Malonamides are generally radiation stable, high doses (>1 MGy) cause amide hydrolysis.

- Validation: Monitor the formation of degradation products (carboxylic acids and amines) which can interfere with stripping.

References

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